

Application Note: Safe Handling & Storage of 4-Methylthio-1-indanone

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Compound of Interest

Compound Name: 4-Methylthio-1-indanone

Cat. No.: B8482495

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Protocol ID: AN-MTI-2024 | Version: 2.1 | Classification: Research Chemical / Pharmacophore

Abstract & Technical Profile

4-(Methylthio)-1-indanone is a rigid, bicyclic aromatic ketone featuring a thioether (sulfide) moiety at the C4 position. It serves as a critical intermediate in the synthesis of bioactive scaffolds, particularly for rigidified chalcone analogs, COX inhibitors, and tubulin polymerization inhibitors.

Unlike its oxygenated analog (4-methoxy-1-indanone), the sulfur atom in **4-methylthio-1-indanone** introduces specific stability challenges—primarily susceptibility to oxidation (to sulfoxides/sulfones) and nucleophilic reactivity. This guide defines the environmental controls required to maintain compound integrity (>98% purity) and ensures operator safety against potential irritant/stench properties.

Physicochemical Characterization

Property	Specification	Notes
Chemical Name	4-(Methylthio)-2,3-dihydro-1H-inden-1-one	
CAS Number	72006-91-8	
Molecular Formula	C ₁₀ H ₁₀ OS	
Molecular Weight	178.25 g/mol	
Physical State	Crystalline Solid	Off-white to pale yellow
Melting Point	65–75 °C (Predicted)	Lower than 4-Me analog (94°C) due to S-substitution effects. [1] [2]
Solubility	DMSO, DCM, Chloroform, Ethyl Acetate	Insoluble in water.
Stability	Oxidation-sensitive	Sulfur atom is prone to oxidation to sulfoxide (S=O).

Hazard Identification & Risk Assessment

Note: As a research chemical, comprehensive toxicological data may be limited. The following assessment applies the Precautionary Principle based on Structure-Activity Relationships (SAR) of thioether-indanones.

Primary Hazards

- **Thioether Oxidation:** The methylthio group is a "soft" nucleophile. Exposure to air (O₂) or peroxides rapidly degrades the compound into 4-methylsulfinyl-1-indanone.
- **Skin/Eye Irritation:** Indanone cores are lipophilic irritants. The thioether moiety increases skin permeability.
- **Olfactory Hazard:** While less volatile than thiols, thioethers can emit a disagreeable "garlic/sulfur" odor, necessitating odor-control protocols.

GHS Classification (Derived)

- H302: Harmful if swallowed.[2][3][4]
- H315: Causes skin irritation.[2][5]
- H319: Causes serious eye irritation.[2][5]
- H335: May cause respiratory irritation.[2][6]

Storage Protocol: The "Inert-Cold" Chain

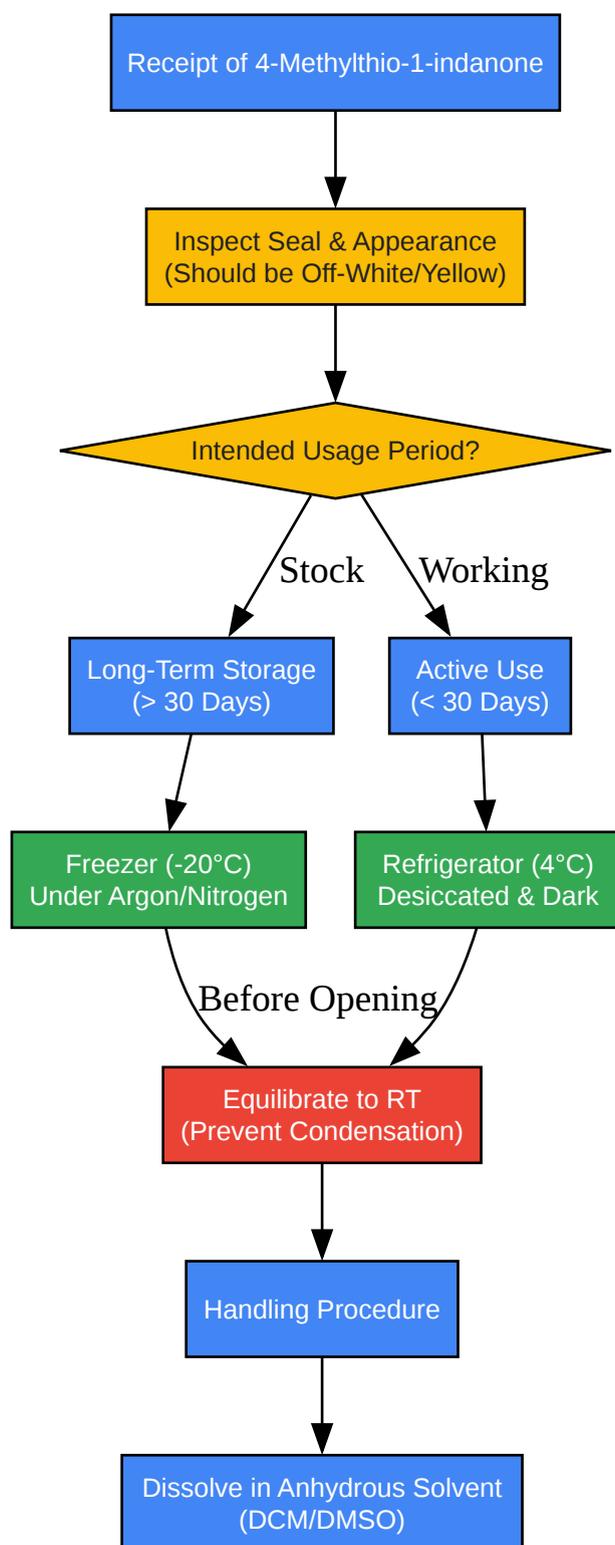
To prevent the "browning" effect (oxidative degradation), strictly adhere to the following storage hierarchy.

Storage Logic Tree

- Long-Term (>1 Month): Store at -20°C under Argon (Ar) or Nitrogen (N₂).
- Short-Term (Working Stock): Store at 2–8°C in a desiccator.
- Container: Amber glass vials with PTFE-lined caps (prevents light degradation and sulfur leaching).

DOT Visualization: Storage & Handling Workflow

The following diagram illustrates the decision logic for storage and handling to maximize stability.



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Caption: Decision matrix for thermal regulation and atmospheric control to prevent thioether oxidation.

Experimental Handling Protocol

A. Personal Protective Equipment (PPE)

- Respiratory: Work strictly within a certified Chemical Fume Hood.
- Hands: Double Nitrile Gloves (0.11 mm min. thickness). Sulfur compounds can permeate latex.
- Eyes: Chemical splash goggles.

B. Solubilization & Usage

- Equilibration: Allow the vial to warm to room temperature before opening. Opening a cold vial condenses atmospheric moisture, accelerating hydrolysis/oxidation.
- Solvent Choice:
 - Preferred: Dichloromethane (DCM), Dimethyl Sulfoxide (DMSO), Ethyl Acetate.
 - Avoid: Alcohols (if using strong Lewis acids downstream), Water.
- Inert Transfer: If using >100 mg, purge the headspace with Nitrogen after removing the aliquot.

C. Waste Disposal

- Segregation: Do not mix with oxidizing waste (e.g., nitric acid, peroxide waste). This can cause an exothermic reaction.
- Deodorization: If glassware smells of sulfur, soak in a dilute bleach solution (10% NaOCl) for 1 hour in the fume hood. The bleach oxidizes the sulfide to a non-volatile sulfone, eliminating the odor.
 - Warning: Add bleach slowly; the reaction is exothermic.

Synthesis Context: 4-Methylthio-1-indanone as a Building Block

This compound is typically synthesized via Friedel-Crafts cyclization of 3-(2-methylthiophenyl)propionic acid. When using it in downstream synthesis (e.g., Aldol condensation to form chalcones), researchers must be aware of the "Soft Sulfur" effect.

- **Reaction Compatibility:** The thioether group tolerates basic conditions (e.g., NaOH/EtOH for condensations) but is incompatible with strong electrophilic oxidants (e.g., mCPBA) unless the sulfoxide is the desired product.
- **Monitoring:** Monitor reaction progress via TLC (Hexane:EtOAc 8:2). The thioether usually runs slightly higher (less polar) than the corresponding sulfoxide byproduct.

Emergency Response

Scenario	Action Protocol
Skin Contact	Wash immediately with soap and water for 15 mins. Do not use ethanol (increases absorption).
Eye Contact	Rinse with water for 15 mins.[7] Seek medical attention immediately.
Spill (Solid)	Dampen with water to prevent dust. Scoop into a waste container. Treat surface with 10% bleach to neutralize odor.
Fire	Use CO ₂ , Dry Chemical, or Foam.[4] Do not use high-pressure water jet (scatters chemical). Combustion produces SO ₂ (toxic gas).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CAS 72006-91-8. Retrieved from [\[Link\]](#)
- Min, L. et al. (2014). Non-Conventional Methodologies in the Synthesis of 1-Indanones. *Molecules*, 19(5). Retrieved from [\[Link\]](#)

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